

"Degradation pathway of Reactive Red 198 under biotic conditions"

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Compound of Interest		
Compound Name:	Reactive Red 198	
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The Biotic Degradation of Reactive Red 198: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the biotic degradation pathway of the azo dye **Reactive Red 198** (RR-198). The extensive use of RR-198 in the textile industry and its potential environmental impact necessitates a thorough understanding of its microbial degradation. This document summarizes key research findings on the microorganisms, enzymatic mechanisms, metabolic intermediates, and optimal conditions involved in the breakdown of this complex dye molecule.

Microbial Mediators of Reactive Red 198 Degradation

A variety of microorganisms, primarily bacteria, have been identified for their capacity to decolorize and degrade **Reactive Red 198**. These microorganisms often employ a two-stage process, initiating with an anaerobic reduction of the azo bond, followed by an aerobic degradation of the resulting aromatic amines.

Key bacterial strains that have demonstrated significant efficacy in the degradation of RR-198 include:



- Bacillus cereus SKB12: Isolated from dye house effluent sludge, this strain has shown a high potential for RR-198 biotransformation.[1][2]
- Enterobacter hormaechei SKB16: Also isolated from textile effluent, this bacterium works efficiently in microaerophilic conditions to break down RR-198.[1][2]
- Alcaligenes sp. AP04: This strain, isolated from activated sludge of a textile printing wastewater treatment plant, can utilize RR-198 as a sole carbon source under aerobic conditions.[3][4]
- A bacterial consortium of Enterococcus faecalis and Klebsiella variicola: This consortium has demonstrated high removal efficiency of RR-198 from aqueous environments.[5]

In addition to bacteria, other biological systems such as the hairy root cultures of Tagetes patula (Marigold) have also been shown to effectively decolorize and degrade **Reactive Red** 198.[6]

Quantitative Data on Degradation Efficiency

The efficiency of **Reactive Red 198** degradation is influenced by several physicochemical parameters. The following tables summarize the quantitative data on decolorization and degradation rates achieved by different microbial systems under optimized conditions.



Microorg anism(s)	Initial Dye Conc. (mg/L)	Temperat ure (°C)	рН	Incubatio n Time (h)	Decoloriz ation/Re moval Efficiency (%)	Referenc e(s)
Bacillus cereus SKB12	Not Specified	40	6	Not Specified	80	[1][2]
Enterobact er hormaeche i SKB16	Not Specified	40	7	Not Specified	85	[1][2]
Alcaligenes sp. AP04	50-200	25	7	24	~90	[3][4]
Enterococc us faecalis & Klebsiella variicola consortium	10-25	37	8	72	>98	[5]
Enterococc us faecalis & Klebsiella variicola consortium	50	37	8	72	55.62	[5]
Enterococc us faecalis & Klebsiella variicola consortium	75	37	8	72	25.82	[5]
Enterococc us faecalis	100	37	8	72	15.42	[5]



&
Klebsiella
variicola
consortium

Enzymatic Machinery of Degradation

The biotic degradation of **Reactive Red 198** is primarily an enzyme-driven process. Two key enzymes have been identified as crucial for the breakdown of this azo dye:

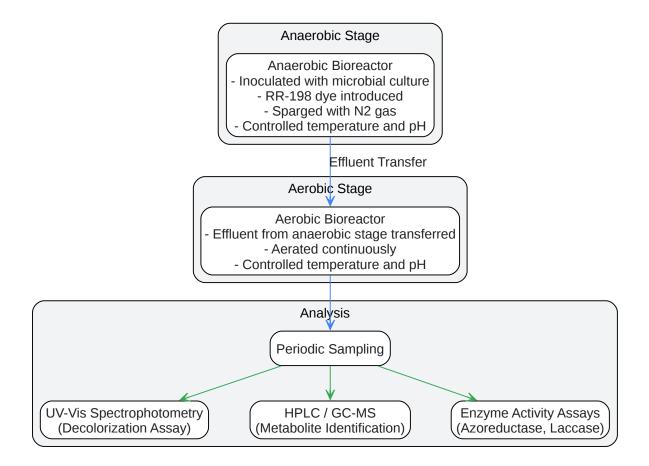
- Azoreductase: This enzyme is responsible for the initial and rate-limiting step in the
 degradation of azo dyes. It catalyzes the reductive cleavage of the azo bond (-N=N-) under
 anaerobic or microaerophilic conditions, leading to the formation of colorless aromatic
 amines.[1][2] This process is often dependent on cofactors like NADH or NADPH as electron
 donors.[3][4]
- Laccase: This copper-containing oxidase enzyme plays a role in the subsequent aerobic degradation of the aromatic amines produced by the action of azoreductase. Laccases are involved in the oxidation and detoxification of these potentially harmful intermediates.[1][2]

Degradation Pathway of Reactive Red 198

The biodegradation of **Reactive Red 198** proceeds through a series of metabolic steps, resulting in the formation of smaller, less toxic compounds. The following diagram illustrates the proposed degradation pathway by Bacillus cereus SKB12.







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